

Personal protective equipment for handling Dichloroacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dichloroacetate

Cat. No.: B087207

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Essential Safety and Handling Guide for Dichloroacetate

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This guide provides critical safety and logistical information for the handling and disposal of **dichloroacetate** (DCA) and its salts. Adherence to these procedures is essential for ensuring laboratory safety and minimizing exposure risks.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against the hazards associated with **dichloroacetate**. It is crucial to use the correct PPE for each stage of handling, from preparation to disposal.

Recommended PPE for Handling Dichloroacetate

Equipment	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a full-face shield.[1]	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., Viton or Nitrile).[2]	Prevents skin contact and absorption.
Body Protection	A fully buttoned lab coat or chemical-resistant apron.	Protects against spills and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be used when engineering controls are insufficient, during spill cleanup, or when handling large quantities.[1]	Prevents inhalation of harmful vapors or dust.

Occupational Exposure Limits

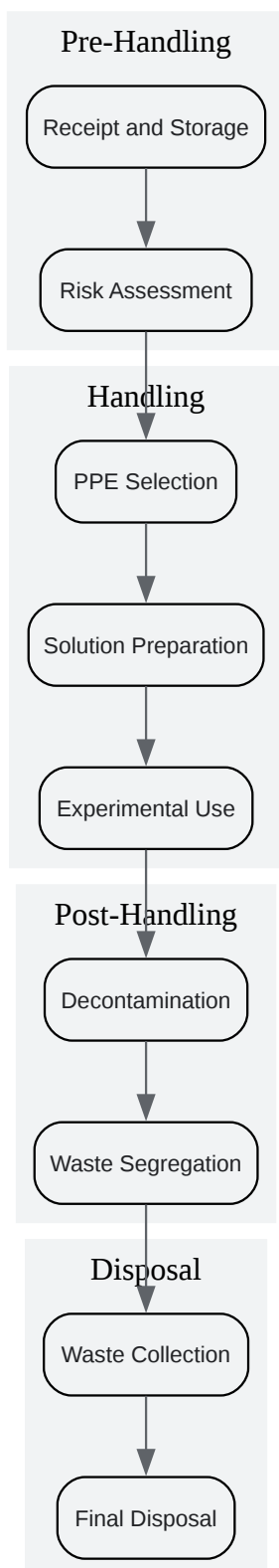
Researchers must be aware of the established occupational exposure limits for dichloroacetic acid to ensure that airborne concentrations are maintained at safe levels.

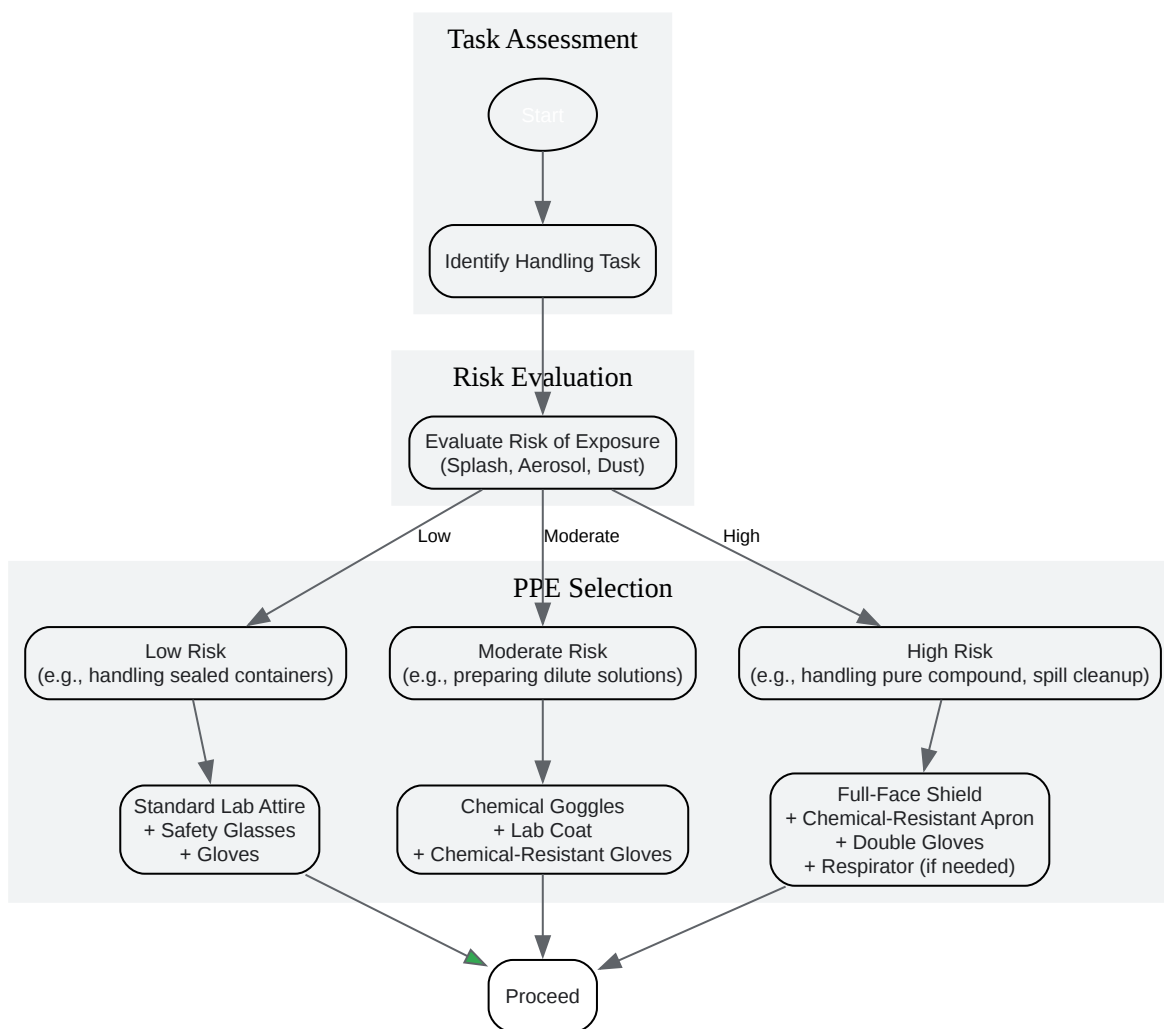
Organization	Limit	Notes
ACGIH (TLV-TWA)	0.5 ppm[3][4]	Time-Weighted Average over an 8-hour workday. Includes a skin notation, indicating the potential for significant contribution to the overall exposure by the cutaneous route.[2][3][4]
Cal/OSHA (PEL-TWA)	0.5 ppm	Permissible Exposure Limit as a Time-Weighted Average.

ACGIH: American Conference of Governmental Industrial Hygienists; TLV-TWA: Threshold Limit Value - Time-Weighted Average; Cal/OSHA: California Division of Occupational Safety and Health; PEL-TWA: Permissible Exposure Limit - Time-Weighted Average.

Safe Handling and Operational Plans

A systematic approach to handling **dichloroacetate** is critical to minimize risks. The following workflow outlines the key stages from receipt of the chemical to its final disposal.





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- To cite this document: BenchChem. [Personal protective equipment for handling Dichloroacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087207#personal-protective-equipment-for-handling-dichloroacetate]

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